

Personal protective equipment for handling 3-Aminodihydrofuran-2(3H)-one hydrobromide

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Compound of Interest

Compound Name: 3-Aminodihydrofuran-2(3H)-one
hydrobromide

Cat. No.: B145685

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Essential Safety and Handling Guide for 3-Aminodihydrofuran-2(3H)-one hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Aminodihydrofuran-2(3H)-one hydrobromide** (CAS No. 15295-77-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

3-Aminodihydrofuran-2(3H)-one hydrobromide is a chemical that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^{[1][2]}

Appropriate personal protective equipment is the first line of defense against these hazards. The following table summarizes the required PPE for handling this compound.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Regularly inspect for damage and replace as needed.[3]	To prevent skin contact and irritation.[4]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield should be worn when there is a risk of splashing.[3][5]	To protect against serious eye irritation.[1]
Skin and Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves.[6] Closed-toe shoes and full-length pants are mandatory.[6]	To prevent accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[7][8] If airborne dust or aerosols are likely, a NIOSH-approved respirator is necessary.[5]	To avoid respiratory tract irritation.[1]

Operational Plan for Safe Handling

A systematic approach to handling **3-Aminodihydrofuran-2(3H)-one hydrobromide** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[9]

- The compound is reported to be hygroscopic and should be stored accordingly.[10]
- Label the storage area with appropriate hazard warnings.

2. Handling and Use:

- All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[7][8]
- Avoid the formation of dust and aerosols.
- Use dedicated equipment (spatulas, weighing boats) and decontaminate them after use.
- Do not eat, drink, or smoke in the handling area.[7][8]
- Wash hands thoroughly after handling the compound.[6][7]

3. Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined in the table above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[2]
- For larger spills, follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **3-Aminodihydrofuran-2(3H)-one hydrobromide** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- All waste containing this compound, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.
- Segregate this waste from other laboratory waste streams.

2. Waste Collection and Storage:

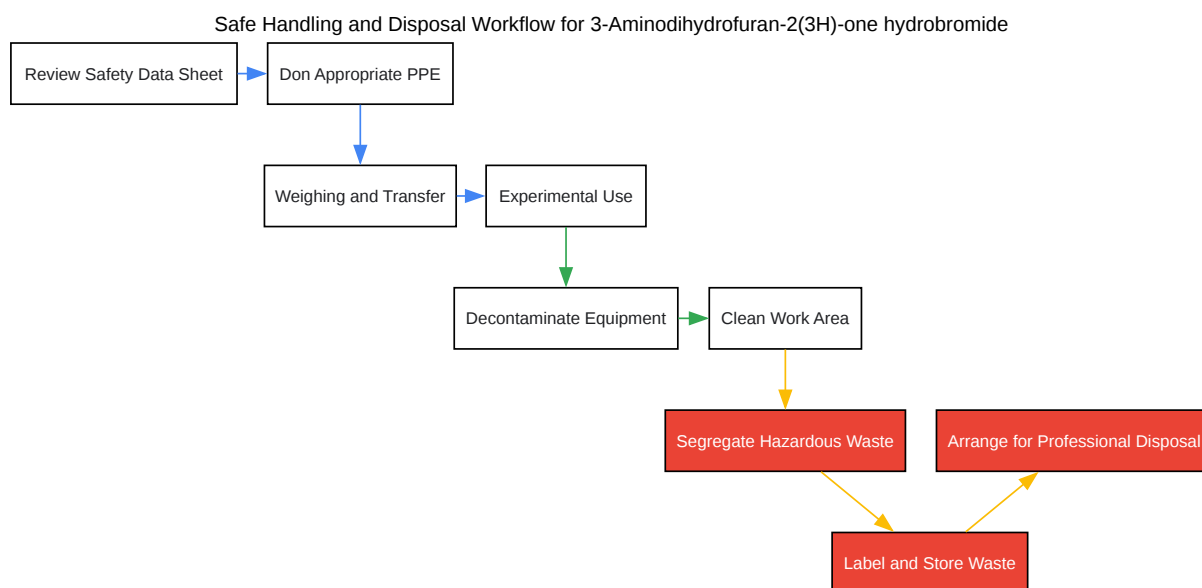
- Collect waste in a clearly labeled, sealed, and chemically compatible container.
- Store the waste container in a designated hazardous waste accumulation area.

3. Disposal Procedure:

- Dispose of the hazardous waste through your institution's licensed hazardous waste disposal service.
- Do not dispose of this chemical down the drain or in the regular trash.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **3-Aminodihydrofuran-2(3H)-one hydrobromide**.



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Caption: Workflow for safe handling and disposal.

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